

# Technical Safety Guide: 2-Bromo-4-fluorophenylboronic Acid

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## Compound of Interest

Compound Name: 2-Bromo-4-fluorophenylboronic acid

Cat. No.: B572619

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Disclaimer: The following safety data pertains to 4-Bromo-2-fluorophenylboronic acid (CAS No. 216393-64-5), a structural isomer of **2-Bromo-4-fluorophenylboronic acid**. Due to a lack of available safety data for **2-Bromo-4-fluorophenylboronic acid**, this guide has been compiled using information for its closely related isomer. Researchers should handle **2-Bromo-4-fluorophenylboronic acid** with the same, if not greater, precautions as outlined below.

This technical guide provides a comprehensive overview of the safety information, handling procedures, and hazard classifications for professionals in research and drug development.

## Chemical Identification and Physical Properties

This section summarizes the key identifiers and physical and chemical properties of 4-Bromo-2-fluorophenylboronic acid.

Property	Value
Chemical Name	4-Bromo-2-fluorophenylboronic acid
CAS Number	216393-64-5
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BBrFO <sub>2</sub>
Molecular Weight	218.82 g/mol
Appearance	Solid
Melting Point	238-242 °C[1]
Boiling Point	310.6 °C at 760 mmHg[1]
Flash Point	141.6 °C[1]
Density	1.75 g/cm <sup>3</sup> [1]
Solubility in Water	Insoluble[1][2]
Vapor Pressure	0.000255 mmHg at 25°C[1]

## Hazard Identification and Classification

Below is a summary of the hazard classifications for 4-Bromo-2-fluorophenylboronic acid according to the Globally Harmonized System (GHS).

Hazard Classification	Category
Acute Toxicity, Oral	Category 4
Eye Irritation	Category 2[3]
Signal Word	Warning
GHS Pictogram	GHS07 (Exclamation Mark)

Hazard Statements:

- H302: Harmful if swallowed.[3]

- H319: Causes serious eye irritation.[3]

#### Precautionary Statements:

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

#### Risk and Safety Phrases (Legacy):

- R36/37/38: Irritating to eyes, respiratory system and skin.[2]
- S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[2]
- S36: Wear suitable protective clothing.[2]

## Experimental Protocols: Safe Handling of Solid Chemicals

The following is a general protocol for the safe handling of solid chemical reagents like 4-Bromo-2-fluorophenylboronic acid in a laboratory setting. This should be adapted to specific experimental needs and institutional safety guidelines.

Objective: To safely weigh and dispense a solid chemical for experimental use.

#### Materials:

- 4-Bromo-2-fluorophenylboronic acid
- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, compatible chemical-resistant gloves
- Chemical fume hood
- Analytical balance
- Spatula

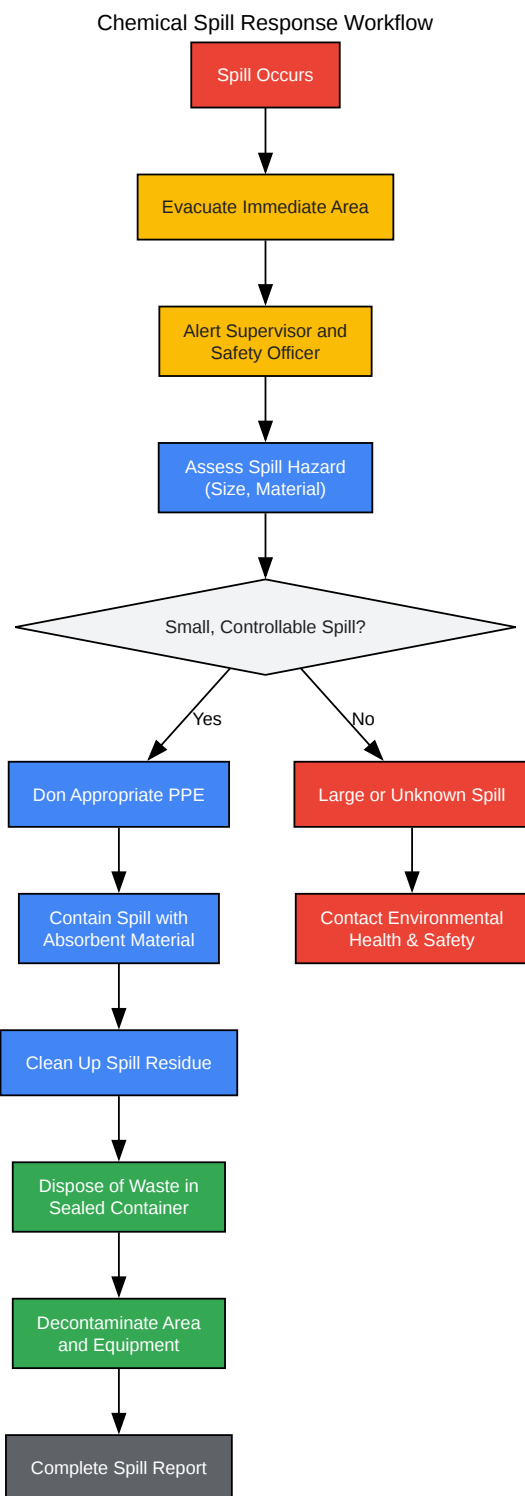
- Weighing paper or container
- Labeling materials
- Waste container for contaminated materials

Procedure:

- Preparation and Precaution:
  - Ensure the chemical fume hood is functioning correctly.
  - Don appropriate PPE before handling the chemical.
  - Set up all necessary equipment within the fume hood.
- Dispensing the Chemical:
  - Place a clean piece of weighing paper or a suitable container on the analytical balance and tare it.
  - Carefully open the container of 4-Bromo-2-fluorophenylboronic acid inside the fume hood.
  - Using a clean spatula, transfer the desired amount of the solid onto the weighing paper. Avoid creating dust.
  - Securely close the main container immediately after dispensing.
- Post-Dispensing and Cleanup:
  - Carefully transfer the weighed solid to the reaction vessel.
  - Clean the spatula and any contaminated surfaces within the fume hood.
  - Dispose of any contaminated weighing paper and gloves in the designated waste container.
  - Wash hands thoroughly after completing the procedure.

## Visualized Workflows

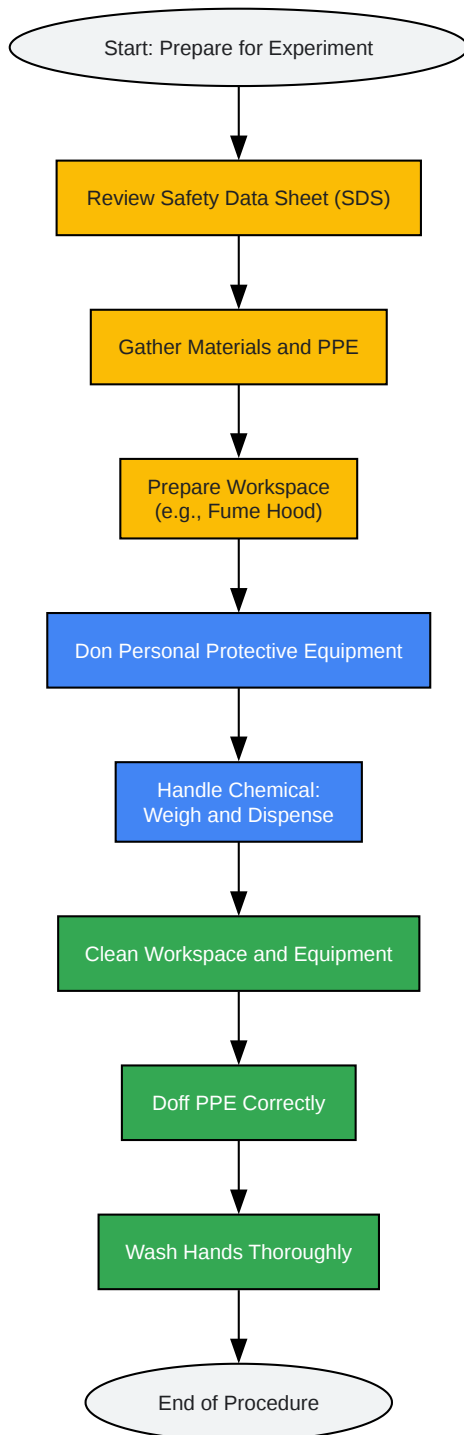
The following diagrams illustrate key logical relationships and workflows for handling hazardous chemicals.



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Caption: Chemical Spill Response Workflow

## General Safe Handling Workflow for Solid Chemicals

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Caption: General Safe Handling Workflow

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